

An In-depth Technical Guide to Basic Copper Sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic copper sulfate

Cat. No.: B073698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **basic copper sulfate**, a compound with significant applications in various scientific and industrial fields. This document details its chemical identity, properties, synthesis, and analytical methods, with a focus on information relevant to research and development.

Chemical Identity and Identifiers

Basic copper sulfate is not a single, defined compound but rather a complex of copper sulfate and copper hydroxide. The most common form is **tribasic copper sulfate**. For clarity and precision in research and development, it is crucial to distinguish it from the more common copper(II) sulfate (CuSO_4) and its pentahydrate form ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$).

A summary of the key identifiers for **basic copper sulfate** is provided in the table below.

Identifier	Value
CAS Number	1344-73-6[1]
Chemical Name	Copper(II) sulfate, basic
Synonyms	Tribasic copper sulfate, Copper hydroxide sulfate, Copper oxysulfate[2]
Common Formulas	$\text{CuSO}_4 \cdot 3\text{Cu}(\text{OH})_2\text{Cu}_4(\text{OH})_6\text{SO}_4$
EC Number	215-708-7
RTECS Number	GL8800000

Physicochemical Properties

The physical and chemical properties of **basic copper sulfate** differ significantly from anhydrous or hydrated copper(II) sulfate, particularly in terms of solubility, which is a key factor in its applications.

Property	Value
Appearance	Green to blue powder
Molecular Weight	452.28 g/mol (for $\text{CuSO}_4 \cdot 3\text{Cu}(\text{OH})_2$)
Melting Point	Decomposes before melting
Solubility in Water	Practically insoluble
Solubility in other solvents	Soluble in dilute acids and ammonia solutions

Synthesis and Experimental Protocols

The synthesis of **basic copper sulfate** can be achieved through various methods. Below is a detailed laboratory-scale protocol for the preparation of **tribasic copper sulfate**.

Laboratory Synthesis of Tribasic Copper Sulfate

This protocol is adapted from established precipitation methods.

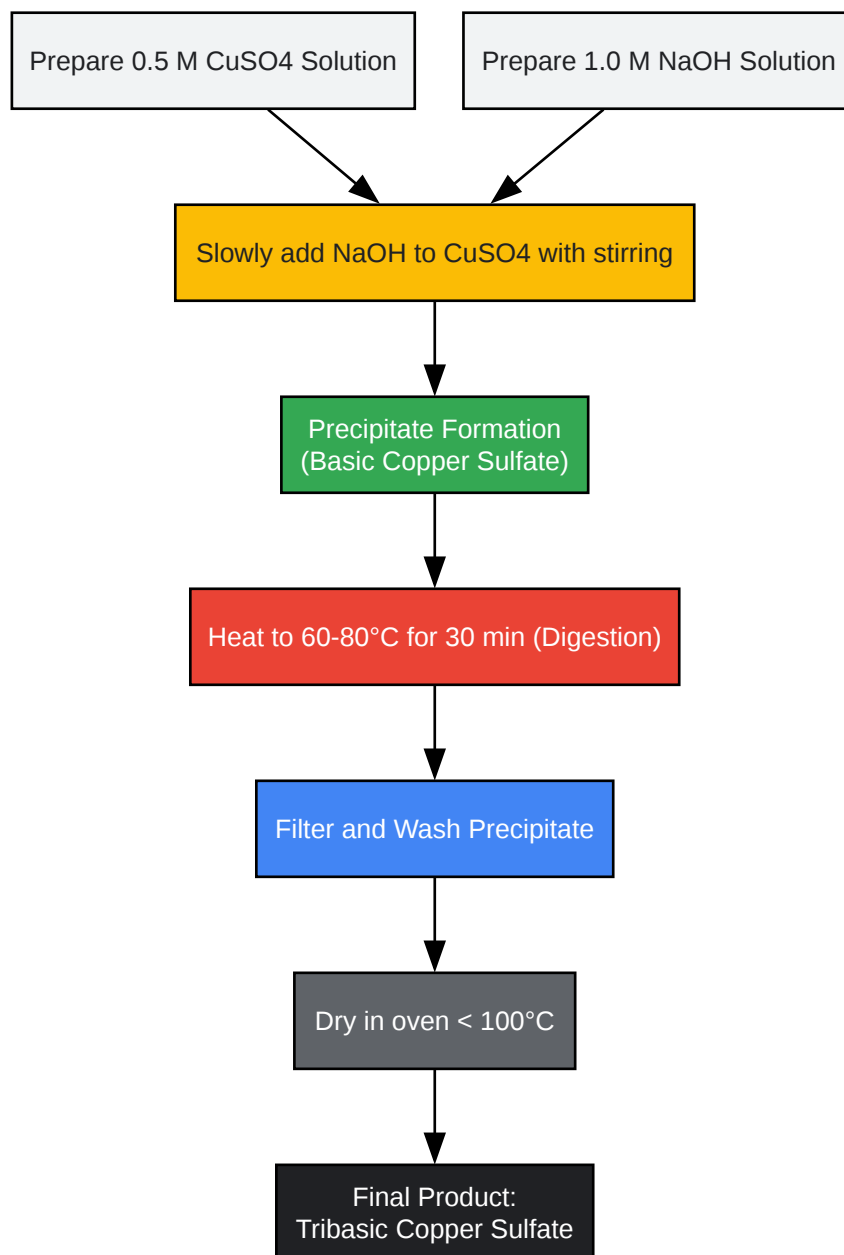
Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Distilled or deionized water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven

Procedure:

- Prepare a copper sulfate solution: Dissolve a calculated amount of copper(II) sulfate pentahydrate in distilled water to create a solution of known concentration (e.g., 0.5 M).
- Prepare a sodium hydroxide solution: Prepare a stoichiometric equivalent of sodium hydroxide solution (e.g., 1.0 M).
- Precipitation: Slowly add the sodium hydroxide solution to the copper sulfate solution while stirring vigorously. A pale blue precipitate of **basic copper sulfate** will form. The reaction is:
$$4\text{CuSO}_4 + 6\text{NaOH} \rightarrow \text{CuSO}_4 \cdot 3\text{Cu}(\text{OH})_2 + 3\text{Na}_2\text{SO}_4$$
- Digestion: Gently heat the mixture to approximately 60-80 °C and maintain this temperature for about 30 minutes with continuous stirring. This "digestion" step promotes the formation of a more crystalline and easily filterable precipitate.
- Filtration and Washing: Allow the precipitate to settle, then decant the supernatant. Wash the precipitate several times with distilled water to remove soluble impurities, particularly sodium sulfate. Filtration can be performed using a Büchner funnel under vacuum.
- Drying: Dry the filtered solid in a drying oven at a temperature below 100 °C to avoid decomposition.

Workflow for the Synthesis of Tribasic Copper Sulfate:

[Click to download full resolution via product page](#)

Synthesis of Tribasic Copper Sulfate Workflow

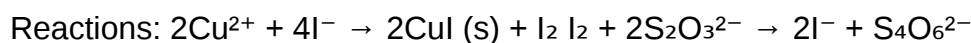
Analytical Methods

Accurate characterization of **basic copper sulfate** is essential for its application in research and development. The following are key analytical techniques.

Quantitative Analysis by Titration

The copper content in **basic copper sulfate** can be determined by iodometric titration.

Principle: Copper(II) ions are reacted with an excess of potassium iodide (KI) in an acidic medium. This reaction liberates iodine (I₂), which is then titrated with a standardized sodium thiosulfate (Na₂S₂O₃) solution using starch as an indicator.



Procedure:

- Sample Preparation: Accurately weigh a sample of **basic copper sulfate** and dissolve it in a dilute acid (e.g., sulfuric acid).
- Reaction: Add an excess of potassium iodide solution to the sample solution.
- Titration: Titrate the liberated iodine with a standard solution of sodium thiosulfate until the solution turns a pale yellow.
- Indicator: Add starch indicator, which will turn the solution blue-black.
- Endpoint: Continue the titration with sodium thiosulfate until the blue color disappears.
- Calculation: Calculate the amount of copper in the sample based on the volume and concentration of the sodium thiosulfate solution used.

Structural Analysis by X-ray Diffraction (XRD)

XRD is a powerful technique for identifying the crystalline phases present in a sample of **basic copper sulfate** and distinguishing it from other copper compounds. The powdered sample is irradiated with X-rays, and the resulting diffraction pattern is unique to its crystal structure. The characteristic peaks in the XRD pattern can be compared to standard diffraction data for identification. For copper sulfate compounds, distinct peaks allow for the differentiation between anhydrous, pentahydrate, and various basic forms.^{[3][4][5]}

Biological Activity and Signaling Pathways

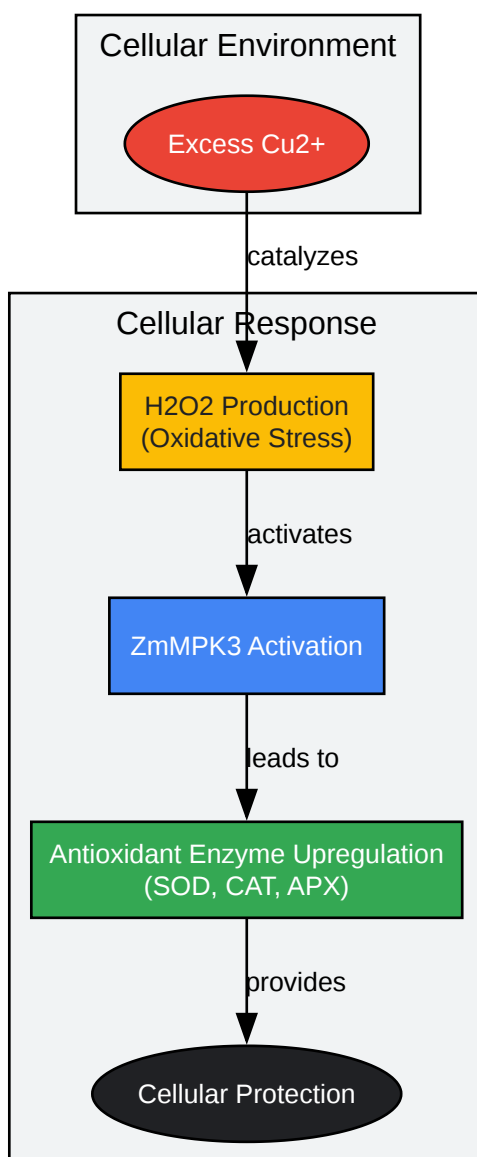
In biological systems, particularly in the context of its use as a fungicide, the activity of **basic copper sulfate** is attributed to the release of copper ions (Cu^{2+}). While essential in trace amounts, excess copper can be toxic to cells, primarily through the induction of oxidative stress.

Copper-Induced Oxidative Stress Signaling Pathway in Plants

Excess copper ions can catalyze the formation of reactive oxygen species (ROS), such as hydrogen peroxide (H_2O_2), leading to cellular damage.^{[6][7]} Plants have evolved defense mechanisms to counteract this stress. One such mechanism involves the activation of mitogen-activated protein kinase (MAPK) signaling cascades.

In maize, for example, excess Cu^{2+} has been shown to increase the levels of H_2O_2 , which then activates a specific MAPK, ZmMPK3.^{[6][8]} This activation leads to the upregulation of antioxidant enzymes like superoxide dismutase (SOD), catalase (CAT), and ascorbate peroxidase (APX), which help to neutralize the harmful ROS and mitigate cellular damage.^{[6][8]}

Signaling Pathway of Copper-Induced Oxidative Stress Response in Plants:



[Click to download full resolution via product page](#)

Copper-Induced Oxidative Stress Signaling

Applications in Research and Drug Development

The unique properties of **basic copper sulfate** lend it to several applications in scientific research and potentially in drug development:

- Fungicide and Antimicrobial Research: Its primary use as a fungicide makes it a reference compound in the development and testing of new antifungal agents.[2]

- **Controlled Release Studies:** Due to its low solubility, **basic copper sulfate** can be investigated as a source for the controlled release of copper ions in various applications, including antimicrobial coatings and agricultural formulations.
- **Toxicology and Environmental Science:** It serves as a model compound for studying the environmental impact and toxicology of copper-based pesticides.
- **Material Science:** **Basic copper sulfate** can be a precursor in the synthesis of other copper-containing nanomaterials with potential applications in catalysis and electronics.

Safety and Handling

Basic copper sulfate should be handled with appropriate safety precautions. It is harmful if swallowed and can cause eye irritation. Personal protective equipment, including gloves and safety glasses, should be worn when handling the powder. For detailed safety information, refer to the material safety data sheet (MSDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Copper Sulfate Technical Fact Sheet [npic.orst.edu]
2. How Copper Sprays Work and Avoiding Phytotoxicity - Cornell Vegetable Program - Cornell University - Cornell Cooperative Extension [cvp.cce.cornell.edu]
3. researchgate.net [researchgate.net]
4. researchgate.net [researchgate.net]
5. researchgate.net [researchgate.net]
6. Copper-caused oxidative stress triggers the activation of antioxidant enzymes via ZmMPK3 in maize leaves - PMC [pmc.ncbi.nlm.nih.gov]
7. Physiological and Molecular Mechanisms of Plant Responses to Copper Stress - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Copper-caused oxidative stress triggers the activation of antioxidant enzymes via ZmMPK3 in maize leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Basic Copper Sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073698#basic-copper-sulfate-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com